

Chemical structure and physicochemical properties of Midodrine Hydrochloride

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Compound of Interest

Compound Name: Midodrine Hydrochloride

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Midodrine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure and physicochemical properties of **Midodrine Hydrochloride**. The information is curated to support research, drug development, and quality control activities. All quantitative data are summarized in a structured table for ease of reference, and detailed experimental methodologies are provided for key physicochemical parameters.

Chemical Structure and Identity

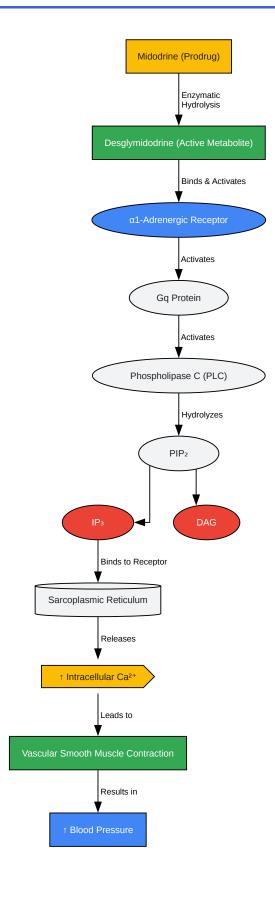
Midodrine Hydrochloride is the hydrochloride salt of Midodrine, a prodrug that is metabolically converted to its active form, desglymidodrine.[1][2][3] Chemically, it is known as (±)-2-amino-N-[2-(2,5-dimethoxyphenyl)-2-hydroxyethyl]acetamide monohydrochloride.[1]

Molecular Formula: C₁₂H₁₈N₂O₄ · HCl[1][4]

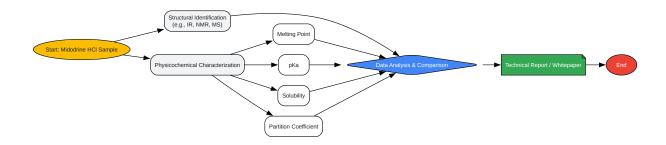
Molecular Weight: 290.7 g/mol [1][4]

Midodrine possesses a chiral center, and the commercially available product is a racemic mixture.[4] The pharmacological activity is primarily attributed to the R-enantiomer of its active metabolite, desglymidodrine.[4]









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References

- 1. creative-bioarray.com [creative-bioarray.com]
- 2. jk-sci.com [jk-sci.com]
- 3. Development of Methods for the Determination of pKa Values PMC [pmc.ncbi.nlm.nih.gov]
- 4. dergipark.org.tr [dergipark.org.tr]
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